

Dodecamethylpentasiloxane in landfill leachate

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Compound Focus: Dodecamethylpentasiloxane

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Environmental Significance & Key Properties

Dodecamethylpentasiloxane (L5) is a **linear volatile methyl siloxane (VMS)** commonly found in landfill leachates. It is widely used in personal care and industrial products due to its low viscosity and high stability [1] [2]. Once discarded, these products release L5 and other siloxanes into landfills.

Key concerns regarding L5 and other VMS in the environment include:

- **Persistence and Toxicity:** These compounds are persistent and have been linked to potential ecological and health risks, such as endocrine disruption [1] [2].
- **Prevalence in Leachate:** L5 is one of the most frequently detected siloxanes in landfill leachate, making it a target pollutant for environmental research [1].

Quantitative Adsorption Characteristics

The following tables summarize core experimental data on the adsorption of L5 and the cyclic siloxane D6 onto Municipal Solid Waste (MSW), which acts as a natural adsorbent in landfills.

Adsorption Parameter	Dodecamethylpentasiloxane (L5)	Dodecamethylcyclohexasiloxane (D6)
Maximum Adsorption Capacity	0.677 $\mu\text{g g}^{-1}$	15.864 $\mu\text{g g}^{-1}$

Adsorption Parameter	Dodecamethylpentasiloxane (L5)	Dodecamethylcyclohexasiloxane (D6)
Best-Fit Isotherm Model	Langmuir-Freundlich	Langmuir-Freundlich
Optimal Adsorption pH	5.5	5.0
Optimal Adsorption Temperature	30 °C	30 °C
Affinity for MSW	Lower	Higher

Factor	Impact on L5 and D6 Adsorption
Organic Acids & Inorganic Ions	Restrict adsorption to a low level by competing for adsorption sites.
Landfill Stage	Adsorption is limited during methanogenic and mature stages, promoting siloxane distribution in leachate.

Detailed Experimental Protocol

This section outlines the methodology for determining the adsorption characteristics of L5 on MSW [1] [3].

Sorbent Collection and Preparation (MSW)

- **Source:** MSW was collected from a municipal landfill site at a depth of 15-18 meters.
- **Composition:** The waste consisted of kitchen waste (52.5%), plastics (11.3%), paper and fabric (8.7%), ash (24.0%), and smaller amounts of other materials.
- **Preparation:** The MSW was air-dried, ground, and sieved through a 4 mm mesh. Different particle sizes were then mixed using the quartering method to create a representative sample [1].

Batch Adsorption Experiments

The core procedure for the time-adsorption and isotherm studies was as follows [1] [3]:

- **Sorbent Mass:** 10 g of prepared MSW.
- **Siloxane Solution:** 50 mL of an aqueous solution containing L5 (and D6 for comparison) at an initial concentration of 20 parts per billion (ppb).
- **Equilibration:** Placed in a temperature-controlled shaker at 150 rpm.
- **Separation:** After the contact time, the suspension was centrifuged at 3000 rpm for 10 minutes.
- **Analysis:** The concentration of siloxane remaining in the supernatant was measured.

Specific Experimental Designs:

- **Time-Adsorption Profile:** Contact times ranged from 1 minute to 1980 minutes (33 hours) to determine the kinetics and establish equilibrium time [1] [3].
- **Adsorption Isotherms:** Experiments were conducted with varying initial concentrations of L5 and D6 to model the adsorption capacity [1].

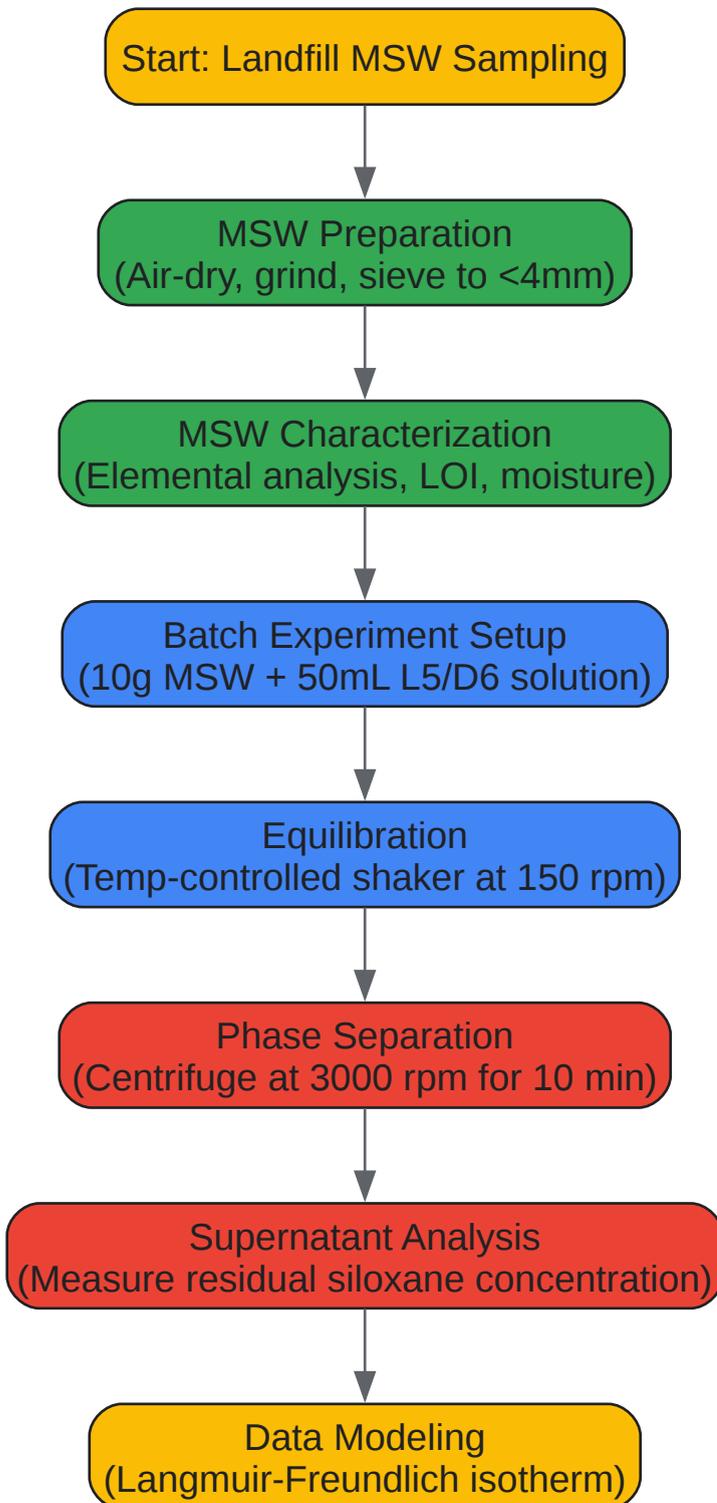
MSW Characterization

The MSW sorbent was characterized to understand its properties [1]:

- **Elemental Analysis:** Samples were digested with a mixture of HNO₃, HClO₄, and HF, and elemental concentrations were determined using ICP-OES.
- **Physical Properties:** Moisture content and loss on ignition (LOI) at 600°C were measured to estimate the organic matter content.

Adsorption Experiment Workflow

The diagram below illustrates the logical flow and key steps of the batch adsorption experiments described in the protocol.



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Research Implications and Context

The data shows that D6 has a significantly higher adsorption capacity onto MSW than L5, suggesting it may be more retained in the waste mass, while L5 could have a greater tendency to remain in the leachate [1].

This research is critical for modeling the fate and transport of siloxanes within a landfill. Understanding that adsorption is weakest during the methanogenic and mature stages helps predict when siloxane concentrations in leachate will be highest, informing the timing and design of leachate treatment systems [1].

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References

1. 1,* - and [mdpi.com]
2. Concentrations of Volatile Methyl Siloxanes in New York City ... [pmc.ncbi.nlm.nih.gov]
3. Adsorption Characteristics of Dodecamethylcyclohexasiloxane ... [mdpi.com]

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